

# Application Notes and Protocols: Copper Chromate as a Wood Preservative

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## Compound of Interest

Compound Name: Copper chromate

Cat. No.: B169113

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## Introduction

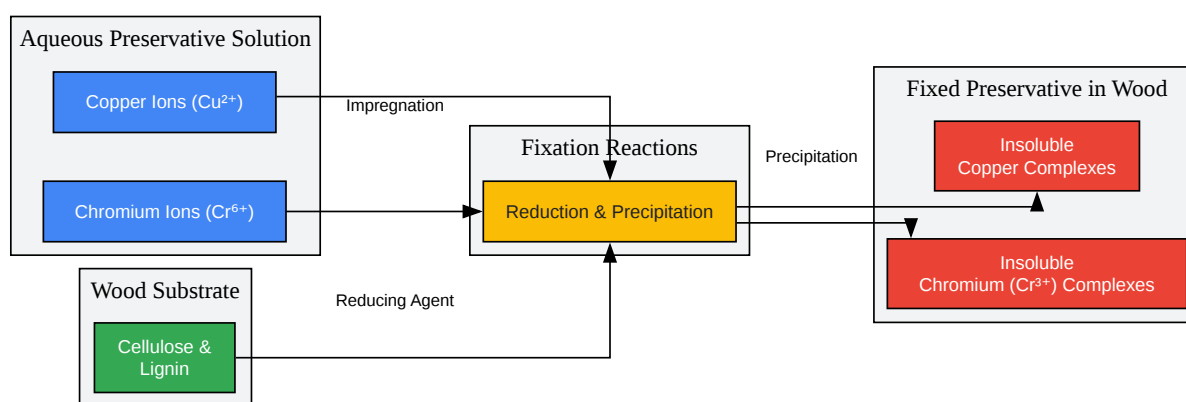
Acid **Copper Chromate** (ACC), a waterborne wood preservative, has been utilized since the 1920s to protect wood products from decay fungi and insect attack. Its formulation consists of copper, which serves as the primary fungicide and insecticide, and chromium, which acts as a fixative agent, binding the preservative components to the wood's cellular structure. This fixation process renders the active elements resistant to leaching, ensuring long-term protection for wood used in various service conditions. ACC imparts a characteristic light greenish-brown color to the treated wood.

While historically effective, the use of ACC and other chromium-containing preservatives has been subject to increased regulatory scrutiny. These application notes provide a technical overview of ACC, including its chemical properties, efficacy, and the standardized protocols for its evaluation.

## Chemical Composition and Fixation Mechanism

Acid **Copper Chromate** is primarily composed of copper (II) oxide (CuO) and chromium (VI) trioxide (CrO<sub>3</sub>). A typical formulation consists of 31.8% copper oxide and 68.2% chromium trioxide.

The preservation action relies on a chemical fixation process within the wood. When the aqueous ACC solution is impregnated into the wood, the acidic conditions and the reducing properties of wood components (lignin and cellulose) initiate a series of reactions. Hexavalent chromium ( $\text{Cr}^{6+}$ ) is reduced to the less mobile, trivalent state ( $\text{Cr}^{3+}$ ). This reduction process is crucial for forming insoluble copper and chromium complexes that precipitate within the wood cell walls. The chromium effectively "locks" the copper into the wood, providing durable resistance against environmental depletion. This chemical binding to the wood's polysaccharides is what provides its long-term efficacy.[1][2]



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**Figure 1:** Chemical fixation pathway of ACC in wood.

## Quantitative Data

### Preservative Retention Levels

The American Wood Protection Association (AWPA) Standard U1 provides guidelines for the minimum retention of preservatives required for different service conditions, known as Use Categories (UC). Retention is the amount of preservative remaining in the wood after treatment and is typically measured in pounds per cubic foot (pcf) or kilograms per cubic meter ( $\text{kg/m}^3$ ).

Table 1: Minimum Preservative Retention Requirements for Acid **Copper Chromate** (ACC) per AWPAs Use Category

AWPA Use Category	Exposure Condition	Typical Applications	Minimum Retention (pcf)
UC1	Interior, Dry	Interior furniture, millwork	0.25
UC2	Interior, Damp	Framing, joists (potential for moisture)	0.25
UC3B	Exterior, Above Ground	Decking, railings, fence pickets	0.25
UC4A	Ground Contact, General Use	Fence posts, deck posts	0.50

(Data sourced from Lampert Lumber, referencing AWPAs standards)[3]

## Efficacy Against Wood Decay Fungi

The efficacy of a wood preservative is determined by its ability to inhibit the growth of wood-destroying fungi. This is often quantified as a "toxic threshold," which is the minimum preservative retention that prevents significant wood mass loss in a standardized laboratory test. While specific toxic threshold data for ACC is not readily available in recent literature, its performance is generally considered effective, although some studies note potential vulnerability to certain copper-tolerant fungi.[4] For context, Table 2 provides efficacy data for the widely studied Chromated Copper Arsenate (CCA) preservative.

Table 2: Example Toxic Thresholds for CCA Preservative Against Various Fungi

Fungal Species	Type of Rot	Toxic Threshold (% m/m CCA)
<b>Phialophora fastigiata</b>	<b>Soft Rot</b>	<b>0.24 – 0.48</b>
Paecilomyces variotii	Mould Fungus	0.019 – 0.076
Unidentified Basidiomycete	White Rot	0.076 – 0.24

(Note: This data is for CCA, not ACC, and is provided for comparative context. The test was conducted on a malt-agar medium.)[\[5\]](#)

## Leaching Characteristics

Leaching is the loss of preservative components from treated wood due to exposure to water. Low leaching is critical for long-term performance and minimizing environmental impact. Studies have indicated that after proper fixation, ACC exhibits low leaching of its components, comparable to other chromium-based systems like CCA-C. However, specific quantitative data from standardized leaching tests (e.g., AWP A E11) for ACC is limited in the available literature. Table 3 presents example leaching data for weathered CCA-treated wood to illustrate the type of data generated in such studies.

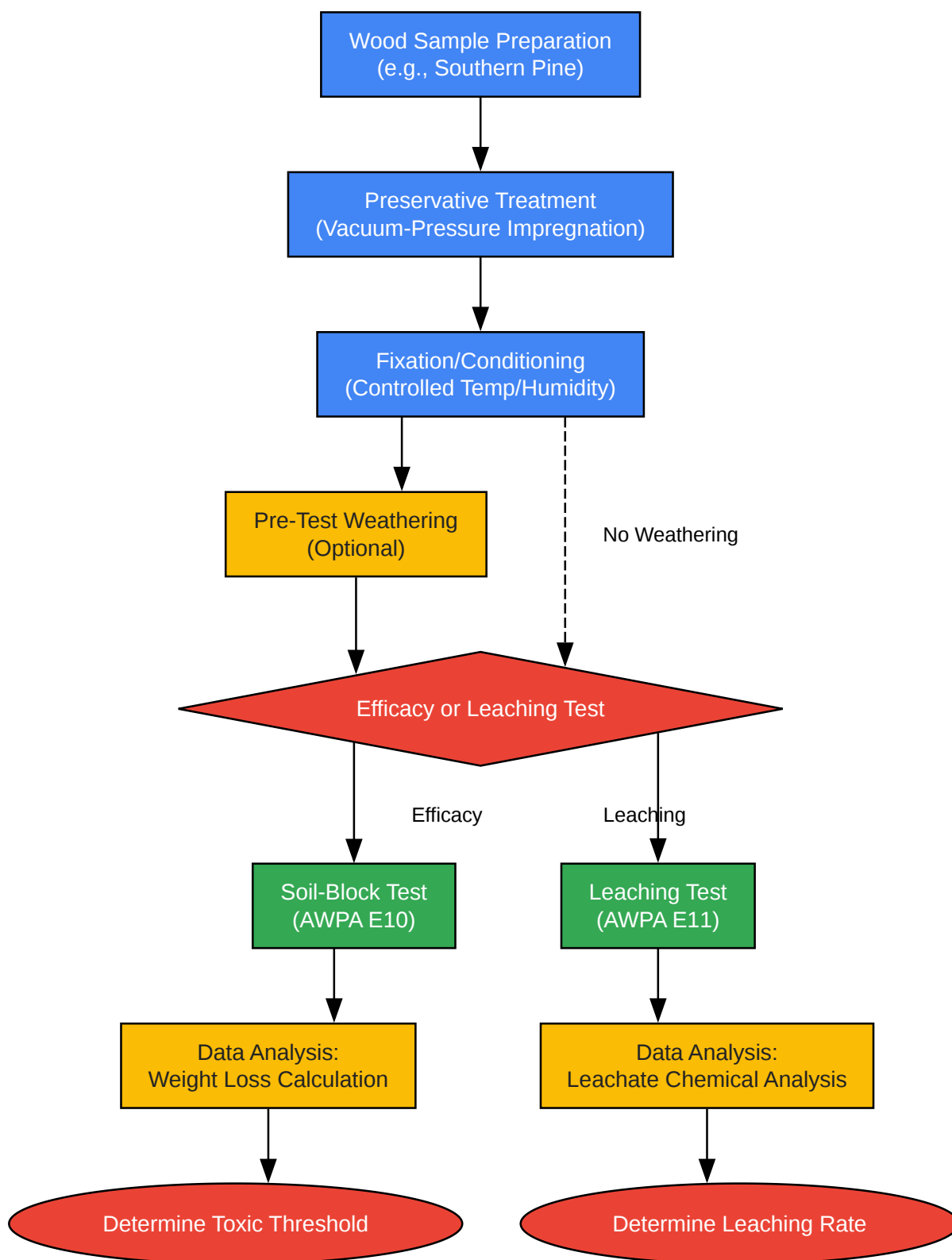
Table 3: Example of Total Mass of Metals Leached from Weathered CCA-Treated Wood Over One Year

Preservative Retention Level	Wood Surface Area (m <sup>2</sup> )	Arsenic (mg)	Chromium (mg)	Copper (mg)
<b>Low (2.7 kg/m<sup>3</sup>)</b>	<b>0.21</b>	<b>99.3</b>	<b>27.4</b>	<b>19.9</b>
Medium (4.8 kg/m <sup>3</sup> )	0.21	880.0	87.8	44.2
High (35.4 kg/m <sup>3</sup> )	0.21	2386.0	548.0	418.0

(Note: This data is for weathered CCA-treated wood, not new ACC-treated wood, and is provided for illustrative purposes.)([6](#))

## Experimental Protocols

The evaluation of wood preservatives follows standardized methods to ensure reproducibility and comparability of results. The American Wood Protection Association (AWPA) provides the primary standards used in North America.



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**Figure 2:** General experimental workflow for wood preservative evaluation.

## Protocol for Efficacy Evaluation (AWPA E10 Soil-Block Test)

This laboratory test is designed to determine the minimum amount of preservative effective in preventing decay by pure cultures of wood-destroying fungi under optimal decay conditions.<sup>[1]</sup>  
<sup>[6]</sup>

- **Test Specimen Preparation:** Small, clear sapwood blocks (e.g., 19x19x19 mm) of a susceptible wood species like Southern Pine are prepared. Initial oven-dry weights are recorded.
- **Preservative Treatment:** Blocks are treated via vacuum-pressure impregnation with a range of ACC solution concentrations to achieve a gradient of preservative retentions. Post-treatment weights are recorded to calculate the retention for each block.
- **Conditioning/Fixation:** Treated blocks are stored under controlled temperature and humidity for a specified period (e.g., 2 weeks) to ensure complete fixation of the preservative components.
- **Weathering (Optional):** To test permanence, a subset of blocks may undergo an accelerated weathering or leaching procedure (per AWPA E11) prior to fungal exposure.
- **Fungal Exposure:**
  - Culture bottles are prepared with a soil substrate (adjusted for moisture) and a feeder strip of untreated wood.
  - The bottles are sterilized, and the feeder strips are inoculated with a specific decay fungus (e.g., the brown-rot fungus *Gloeophyllum trabeum* or the white-rot fungus *Trametes versicolor*).
  - Once the fungus has covered the feeder strip, the sterile, treated test blocks are placed onto the strip.
- **Incubation:** The bottles are incubated under controlled conditions (e.g., 27°C and 80% RH) for a standard period, typically 12 weeks.

- **Data Analysis:** After incubation, blocks are removed, cleaned of fungal mycelium, and their final oven-dry weights are determined. The percentage of weight loss due to decay is calculated. The toxic threshold is the preservative retention level at which the average weight loss is below a specified limit (e.g., 2-3%).

## Protocol for Leaching Evaluation (AWPA E11)

This method is designed to provide a standardized way to compare the leachability of waterborne wood preservatives in a laboratory setting.

- **Test Specimen Preparation:** Wood blocks are prepared and treated with ACC to a specified retention, similar to the efficacy test.
- **Fixation:** Complete fixation of the preservative is critical and must be ensured before starting the leaching procedure.
- **Leaching Procedure:**
  - A set of treated blocks is submerged in deionized water in a flask. A vacuum is applied to saturate the blocks.
  - The blocks are kept submerged for a total of 14 days.
  - The water (leachate) is collected and replaced with fresh deionized water at specified intervals (e.g., 6 hours, 1, 2, 4, 7, 10, and 14 days).
- **Chemical Analysis:** The collected leachate is analyzed for the concentration of copper and chromium using methods such as Inductively Coupled Plasma Emission Spectrometry (ICP-ES) or Atomic Absorption (AA) spectroscopy.
- **Data Analysis:** The cumulative amount of each preservative component leached from the wood is calculated and typically expressed as a percentage of the initial amount in the wood.

## Protocol for Chemical Analysis of Treated Wood

Determining the copper and chromium content in treated wood is essential for verifying retention levels and calculating leaching percentages.



- **Sample Preparation:** A representative sample of the treated wood is taken, often by grinding the wood to a fine powder (e.g., 20-mesh).
- **Digestion/Extraction:** The preservative is extracted from the wood matrix. This can be achieved through:
  - **Acid Digestion:** Using a mixture of strong acids (e.g., sulfuric acid and hydrogen peroxide) to digest the wood and solubilize the metals.
  - **Wet Ashing (AWPA A7):** A standardized procedure using acids to prepare wood for chemical analysis.
- **Instrumental Analysis:** The resulting solution is diluted and analyzed for elemental copper and chromium content using instrumental methods like ICP-ES (AWPA A21) or AA. Calibration standards of known concentrations are used to quantify the results.

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